

## **Preparing Hdac2-IN-2 stock solution in DMSO**

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Compound of Interest		
Compound Name:	Hdac2-IN-2	
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# **Application Notes for Hdac2-IN-2 in DMSO**

Introduction

Hdac2-IN-2 is a chemical inhibitor targeting Histone Deacetylase 2 (HDAC2), an enzyme crucial for the epigenetic regulation of gene expression.[1][2] HDAC2 functions by removing acetyl groups from lysine residues on histone tails, which leads to chromatin condensation and transcriptional repression.[1][3] By inhibiting HDAC2, Hdac2-IN-2 maintains a state of histone hyperacetylation, resulting in a more relaxed chromatin structure and the activation of gene transcription.[1] This mechanism makes HDAC2 inhibitors like Hdac2-IN-2 valuable tools in cancer research and for studying neurodegenerative diseases.[1] These application notes provide detailed protocols for the preparation of Hdac2-IN-2 stock solutions in Dimethyl Sulfoxide (DMSO), a common solvent for such compounds in in-vitro studies.[4]

Physicochemical and Biological Properties

Proper preparation of **Hdac2-IN-2** stock solutions is critical for accurate and reproducible experimental results. The following table summarizes the key quantitative data for **Hdac2-IN-2**.



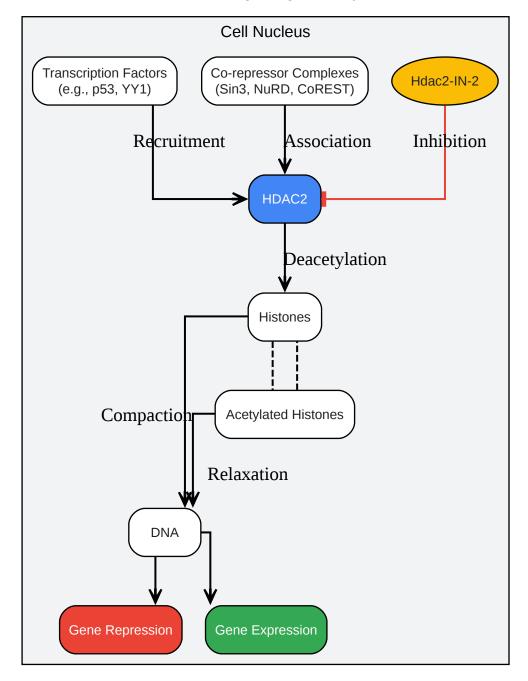
Property	Value	Reference
Molecular Formula	C18H15N3O3S	[4]
Molecular Weight	353.40 g/mol	[4]
CAS Number	332169-78-5	[4]
Appearance	White to off-white solid	[4]
Solubility in DMSO	23.81 mg/mL (67.37 mM)	[3][4]
Storage (Powder)	-20°C for 3 years	[4]
Storage (in Solvent)	-80°C for 6 months, -20°C for 1 month	[4]
Mechanism of Action	Inhibitor of HDAC2 with a Kd value of 0.1-1 µM	[4]

### **HDAC2 Signaling Pathway**

HDAC2 is a key player in the regulation of gene expression. It is often recruited to specific gene promoters by transcription factors and is a component of larger co-repressor complexes such as Sin3, NuRD, and CoREST.[3] Once at the promoter, HDAC2 removes acetyl groups from histones, leading to a condensed chromatin structure and the repression of gene transcription.[1][3] **Hdac2-IN-2** inhibits this deacetylase activity, leading to an open chromatin state and allowing for gene expression.



**HDAC2** Signaling Pathway





Start Calculate Mass of Hdac2-IN-2 Weigh Hdac2-IN-2 Powder Add Anhydrous DMŚO Vortex/Sonicate to Dissolve No Check for Complete . Dissolution Yes Aliquot into Single-Use Tubes Store at -20°C or -80°C

Hdac2-IN-2 Stock Solution Preparation Workflow

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